

# Health and safety information for Ethyl 2-cyano-3,3-diphenylacrylate

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## Compound of Interest

Compound Name: Ethyl 2-cyano-3,3-diphenylacrylate

Cat. No.: B1671707

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An In-depth Technical Guide to the Health and Safety of **Ethyl 2-cyano-3,3-diphenylacrylate**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ethyl 2-cyano-3,3-diphenylacrylate**, also known as Etocrylene, is an organic compound utilized primarily as a UV absorber and stabilizer in various industrial and cosmetic applications.<sup>[1]</sup> Its efficacy in absorbing UV radiation has led to its incorporation in sunscreens, plastics, coatings, and other materials to prevent photodegradation.<sup>[1][2]</sup> A comprehensive understanding of its health and safety profile is paramount for professionals handling this chemical in research and development settings. This guide provides an in-depth overview of the available health and safety information for **Ethyl 2-cyano-3,3-diphenylacrylate**, including its physicochemical properties, toxicological profile, safe handling procedures, and relevant experimental protocols.

## Physicochemical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of a robust safety assessment. The key properties of **Ethyl 2-cyano-3,3-diphenylacrylate** are summarized in the table below.

Property	Value	Reference
Chemical Formula	C <sub>18</sub> H <sub>15</sub> NO <sub>2</sub>	[3]
Molecular Weight	277.32 g/mol	[3]
CAS Number	5232-99-5	[3]
Appearance	White to off-white crystalline powder/solid	[1][3]
Melting Point	97-99 °C	[3]
Boiling Point	174 °C at 0.2 mmHg	
log Pow (Octanol/Water Partition Coefficient)	4.249	[3]
Water Solubility	Insoluble	[3]

## Toxicological Profile

The toxicological data for **Ethyl 2-cyano-3,3-diphenylacrylate** is not as extensive as for some other industrial chemicals. Much of the available data is derived from studies on the structurally similar compound, 2-ethylhexyl 2-cyano-3,3-diphenylacrylate (Octocrylene). While this information provides valuable insights, it should be interpreted with caution as the toxicological profiles may not be identical.

## Acute Toxicity

Specific LD50 (median lethal dose) values for **Ethyl 2-cyano-3,3-diphenylacrylate** through oral, dermal, or inhalation routes were not found in the reviewed literature. Safety Data Sheets for the compound often state "No data available" for acute toxicity endpoints.[4]

## Skin and Eye Irritation

Safety Data Sheets indicate that **Ethyl 2-cyano-3,3-diphenylacrylate** may cause skin and serious eye irritation.[5]

## Endocrine Disruption

Of significant note for researchers and drug development professionals is the potential for endocrine-disrupting activity. An in vitro study investigating the estrogenic activity of various UV absorbers found that **Ethyl 2-cyano-3,3-diphenylacrylate** (referred to as etocrylene) exhibited positive results in an MCF-7 cell proliferation assay.[6] The study suggested that the observed cell proliferation was mediated through the estrogen receptor (ER), as the effect was diminished by the presence of an ER antagonist.[6] This indicates that **Ethyl 2-cyano-3,3-diphenylacrylate** may act as a xenoestrogen.

## Genotoxicity and Carcinogenicity

No definitive studies on the genotoxicity or carcinogenicity of **Ethyl 2-cyano-3,3-diphenylacrylate** were identified. One Safety Data Sheet notes that no component of the product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[4]

## Aquatic Toxicity

While specific LC50 or EC50 values for **Ethyl 2-cyano-3,3-diphenylacrylate** were not found, the compound is recognized as being potentially toxic to aquatic life with long-lasting effects.[7]

## Experimental Protocols

For key toxicological endpoints, standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), are employed. Below are detailed methodologies for relevant assays.

### In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (OECD 439)

This test method is used to predict the skin irritation potential of a chemical.[8][9]

- Principle: The test chemical is applied topically to a three-dimensional reconstructed human epidermis (RhE) model.[10][11] The model consists of non-transformed, human-derived epidermal keratinocytes cultured to form a multilayered, differentiated model of the human epidermis.[10] Chemical-induced cytotoxicity is measured by the enzymatic conversion of the vital dye MTT (3-(4,5-Dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) into a blue

formazan salt, which is quantified after extraction from the tissue.[8][9] A reduction in cell viability below a defined threshold indicates that the substance is an irritant.[9][11]

- Procedure:
  - RhE tissues are pre-incubated to ensure tissue integrity.
  - The test chemical is applied to the surface of the RhE tissue.
  - After a defined exposure period, the chemical is removed by washing.
  - The tissues are incubated with MTT solution.
  - The formazan dye is extracted from the tissues.
  - The optical density of the extracted formazan is measured spectrophotometrically.
  - Cell viability is calculated relative to negative controls.
- Interpretation: A mean tissue viability of  $\leq 50\%$  classifies the test chemical as an irritant (UN GHS Category 2).[9]

## Daphnia sp. Acute Immobilisation Test (OECD 202)

This test is designed to determine the acute toxicity of a substance to aquatic invertebrates.[3][12]

- Principle: Young daphnids (*Daphnia magna*), less than 24 hours old, are exposed to the test substance in a graded series of concentrations for 48 hours.[13][14] The endpoint is the immobilization of the daphnids, defined as the inability to swim within 15 seconds after gentle agitation of the test vessel.[3][15] The results are used to calculate the EC50, the concentration that immobilizes 50% of the daphnids.[12][15]
- Procedure:
  - A range of at least five test concentrations is prepared.

- Daphnids are introduced into the test vessels containing the different concentrations of the test substance.
- The vessels are maintained under controlled conditions of temperature and light for 48 hours.[\[14\]](#)
- The number of immobilized daphnids is recorded at 24 and 48 hours.[\[13\]](#)
- The EC50 at 48 hours is calculated using appropriate statistical methods.[\[14\]](#)

## Fish, Acute Toxicity Test (OECD 203)

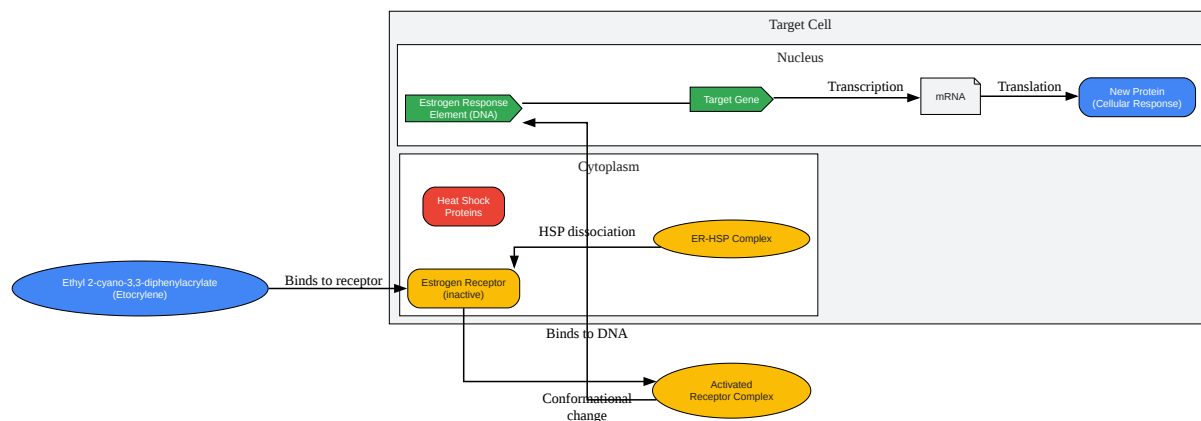
This test evaluates the acute lethal toxicity of a substance to fish.[\[7\]](#)[\[16\]](#)[\[17\]](#)

- Principle: Fish of a recommended species are exposed to the test substance, typically for 96 hours.[\[16\]](#)[\[17\]](#) Mortalities are recorded at 24, 48, 72, and 96 hours, and the concentration that is lethal to 50% of the fish (LC50) is determined.[\[16\]](#)[\[17\]](#)
- Procedure:
  - A geometric series of at least five concentrations of the test substance is prepared.[\[17\]](#)
  - Fish are introduced into the test chambers containing the different concentrations.
  - The test is conducted under controlled conditions of temperature, light, and dissolved oxygen.
  - Mortality is observed and recorded at specified intervals over the 96-hour period.[\[16\]](#)
  - The LC50 and its confidence limits are calculated at the end of the exposure period.[\[7\]](#)

## Visualizations

### Signaling Pathway: Potential Endocrine Disruption

Given the evidence for in vitro estrogenic activity, the following diagram illustrates a simplified, hypothetical signaling pathway for an estrogen receptor agonist.

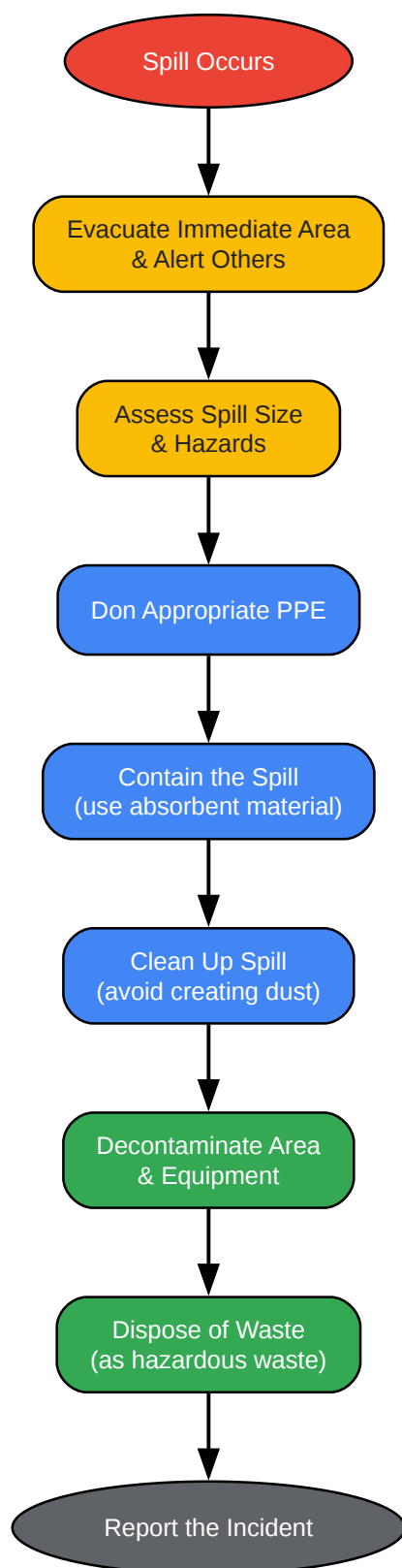


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Caption: Hypothetical signaling pathway for estrogen receptor agonism by Etocrylene.

## Experimental Workflow: Chemical Spill Response

The following workflow outlines the general procedure for responding to a chemical spill of **Ethyl 2-cyano-3,3-diphenylacrylate**.

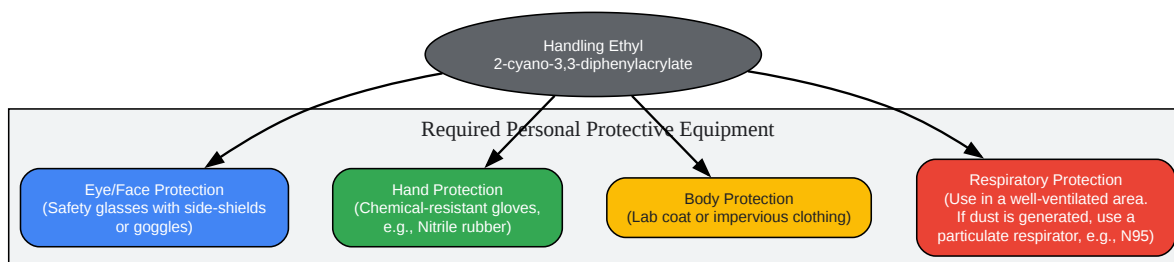


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Caption: General workflow for responding to a chemical spill.

## Logical Relationships: Personal Protective Equipment (PPE)

This diagram illustrates the logical relationship for selecting appropriate PPE when handling **Ethyl 2-cyano-3,3-diphenylacrylate**.



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Caption: Recommended Personal Protective Equipment for handling the compound.

## Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize exposure and ensure a safe working environment.

- Handling:
  - Use in a well-ventilated area or with local exhaust ventilation.
  - Avoid contact with skin and eyes.[3]
  - Avoid the formation of dust and aerosols.[3]
  - Do not eat, drink, or smoke when using this product.[3]
  - Wash hands and any exposed skin thoroughly after handling.[3]



- Storage:
  - Keep the container tightly closed in a dry and well-ventilated place.[3]
  - Store in a cool place.[3]

## First Aid Measures

In the event of exposure, the following first aid measures should be taken:

- Inhalation: If breathed in, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[3]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Disposal Considerations

Dispose of surplus and non-recyclable solutions to a licensed disposal company.[3] Material should not be allowed to enter drains or water courses. Waste materials must be disposed of in accordance with local, state, and federal regulations.

## Conclusion

**Ethyl 2-cyano-3,3-diphenylacrylate** is a valuable industrial chemical with a manageable health and safety profile when handled with appropriate precautions. The primary hazards appear to be skin and eye irritation, with a notable potential for endocrine disruption based on in vitro evidence. Researchers, scientists, and drug development professionals should adhere to the safe handling and storage guidelines outlined in this document and wear the recommended personal protective equipment to minimize the risk of exposure. Further research is warranted to fully elucidate the toxicological profile of this compound, particularly concerning its in vivo toxicity and potential long-term health effects.

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